

Navigating the Analytical Maze: A Comparative Guide to N-Nitroso Fluoxetine Quantification Methods

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Compound of Interest

Compound Name: *N-Nitroso Fluoxetine*

Cat. No.: *B8145674*

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For researchers, scientists, and drug development professionals, the accurate and precise quantification of **N-Nitroso Fluoxetine**, a potential mutagenic impurity, is paramount for ensuring drug safety and regulatory compliance. This guide provides an objective comparison of available analytical methods, supported by experimental data, to aid in the selection of the most appropriate technique for your analytical needs.

The primary analytical technique for the quantification of **N-Nitroso Fluoxetine** is Liquid Chromatography with tandem mass spectrometry (LC-MS/MS). This method offers high sensitivity and selectivity, which are crucial for detecting trace-level impurities in pharmaceutical substances.^{[1][2]} Regulatory bodies like the FDA and EMA emphasize the necessity of validated analytical methods to ensure the accuracy and reliability of data for nitrosamine impurities.^[3]

Performance Comparison of Analytical Methods

The following table summarizes the key performance parameters of various validated LC-MS/MS methods for the quantification of **N-Nitroso Fluoxetine**.

Parameter	Method 1	Method 2	Method 3
Instrumentation	Shimadzu HPLC + Sciex QTrap 5500[4]	Liquid chromatograph/tandem mass spectrometer (LC-MS/MS) with electrospray ionization (ESI)[5]	Shimadzu LCMS-8050RX
Limit of Detection (LOD)	0.03 ppm/MDD	Not explicitly stated, but quantification is performed down to 1 ng/mL	0.2 ng/mL
Limit of Quantitation (LOQ)	0.09 ppm/MDD	0.1 µg/g	0.5 ng/mL
Linearity (Correlation Coefficient, r^2)	Not explicitly stated	Established from 1-40 ng/mL	> 0.99 over 0.5 - 100 ng/mL
Accuracy	Spiked samples at 3 levels showed good recovery	Not explicitly stated	102% at 2 ng/mL
Precision (Repeatability, %RSD)	Not explicitly stated	Not explicitly stated	2.0% at 2 ng/mL
Recovery	Not explicitly stated	Not explicitly stated	93 - 96% for concentrations of 2, 10, and 50 ng/mL

Experimental Workflows

The general workflow for the quantification of **N-Nitroso Fluoxetine** involves sample preparation followed by instrumental analysis. The specific steps can vary slightly between methods, but the core process remains consistent.



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